

Application Notes and Protocols: Preparation of H-Tyr(Bzl)-OH Stock Solutions

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Compound of Interest

Compound Name: *H-Tyr(Bzl)-OH*

Cat. No.: *B554735*

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This document provides a detailed guide for the preparation of stock solutions of O-Benzyl-L-tyrosine (**H-Tyr(Bzl)-OH**), a crucial derivative of the amino acid L-tyrosine. This compound is frequently utilized as a building block in peptide synthesis and in the development of various pharmaceuticals.^{[1][2]} Proper preparation and storage of stock solutions are critical for ensuring experimental reproducibility and accuracy.

Chemical and Physical Properties

A summary of the key properties of **H-Tyr(Bzl)-OH** is presented below. This data is essential for accurate calculations and safe handling during the preparation of stock solutions.

Property	Value	References
Synonyms	O-Benzyl-L-tyrosine, L-Tyr(Bzl)-OH, 4-Benzylxy-L-phenylalanine	[2][3][4]
Molecular Formula	C ₁₆ H ₁₇ NO ₃	[3][4][5]
Molecular Weight	271.31 g/mol	[1][3][4]
CAS Number	16652-64-5	[1][3][5]
Appearance	White to off-white crystalline powder	[1][2][3]
Melting Point	~259 °C (decomposes)	[3][4][6]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[3][6]
Storage Temperature	Room Temperature, sealed in a dry, dark place.	[3][6]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **H-Tyr(Bzl)-OH** in Dimethyl Sulfoxide (DMSO). This is a common solvent and concentration for *in vitro* assays.

I. Materials and Equipment

- **H-Tyr(Bzl)-OH** powder (CAS: 16652-64-5)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula

- Weighing paper or boat
- Appropriate volumetric flask (e.g., 10 mL)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.^[7]

II. Safety Precautions

- **H-Tyr(Bzl)-OH** is classified as an irritant.^{[3][6]} Avoid inhalation of dust and contact with skin and eyes.^[7]
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times.^[7]
- Consult the Safety Data Sheet (SDS) for **H-Tyr(Bzl)-OH** before starting any work.^{[7][8]}

III. Calculation of Mass

To prepare a stock solution of a specific molarity, use the following formula:

Mass (g) = Desired Concentration (mol/L) x Molecular Weight (g/mol) x Volume (L)

Example Calculation for a 10 mM (0.010 mol/L) solution in 10 mL (0.010 L):

- Mass = $0.010 \text{ mol/L} \times 271.31 \text{ g/mol} \times 0.010 \text{ L}$
- Mass = 0.02713 g or 27.13 mg

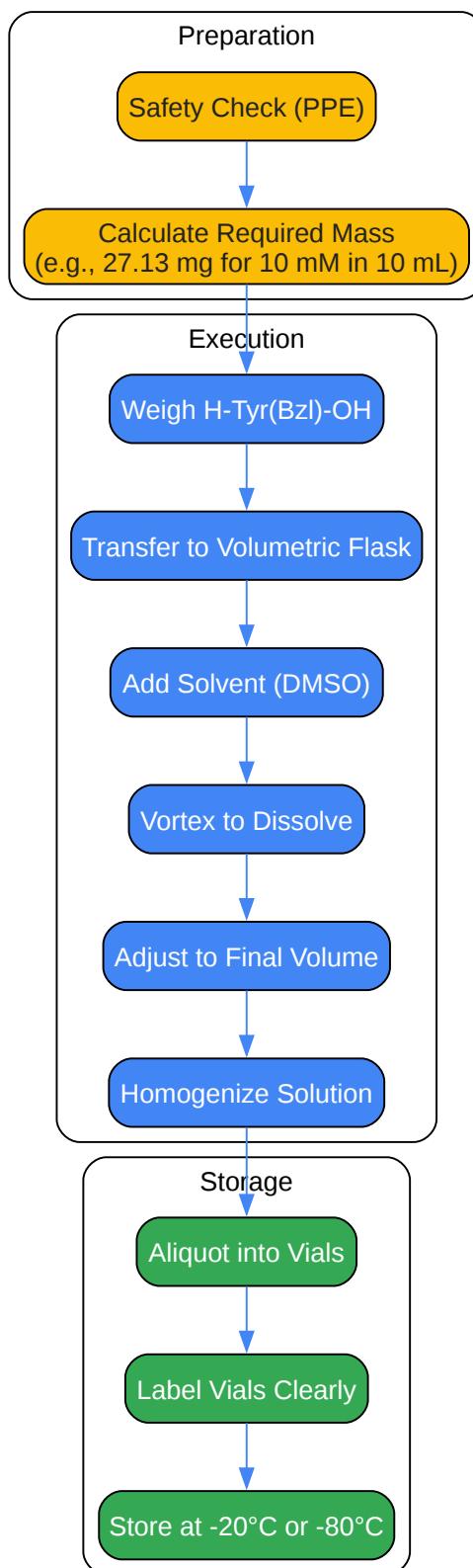
IV. Step-by-Step Procedure

- Preparation: Put on all required personal protective equipment. Ensure the analytical balance is calibrated and level.

- Weighing: Place a clean, dry weighing boat on the analytical balance and tare it. Carefully weigh out 27.13 mg of **H-Tyr(Bzl)-OH** powder using a spatula.
- Transfer: Quantitatively transfer the weighed powder into a 10 mL volumetric flask.
- Dissolution: Add approximately 7-8 mL of anhydrous DMSO to the volumetric flask.
- Mixing: Cap the flask and vortex the mixture until the **H-Tyr(Bzl)-OH** powder is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary, but avoid high temperatures.
- Final Volume Adjustment: Once the solid is fully dissolved, carefully add DMSO to the volumetric flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Homogenization: Cap the flask securely and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution into clearly labeled, airtight, and light-protected (amber) vials. For long-term storage, it is recommended to aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the stock solution preparation protocol.



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Caption: Workflow for **H-Tyr(Bzl)-OH** Stock Solution Preparation.

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